

Application Notes and Protocols for MDI-2268 in Cell Culture

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Compound of Interest

Compound Name: ML268

Cat. No.: B1663211

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Introduction:

MDI-2268 is a potent and specific small molecule inhibitor of Plasminogen Activator Inhibitor-1 (PAI-1). PAI-1 is a key regulator of the fibrinolytic system and is implicated in a variety of physiological and pathological processes, including thrombosis, fibrosis, and cancer progression. As a member of the serine protease inhibitor (serpin) superfamily, PAI-1 inhibits tissue-type and urokinase-type plasminogen activators (tPA and uPA). By inhibiting PAI-1, MDI-2268 can modulate cellular processes such as adhesion, migration, invasion, and apoptosis. These application notes provide detailed protocols and dosage guidelines for the use of MDI-2268 in in vitro cell culture experiments.

Data Presentation

Recommended Concentration Ranges for PAI-1 Inhibitors in Cell Culture

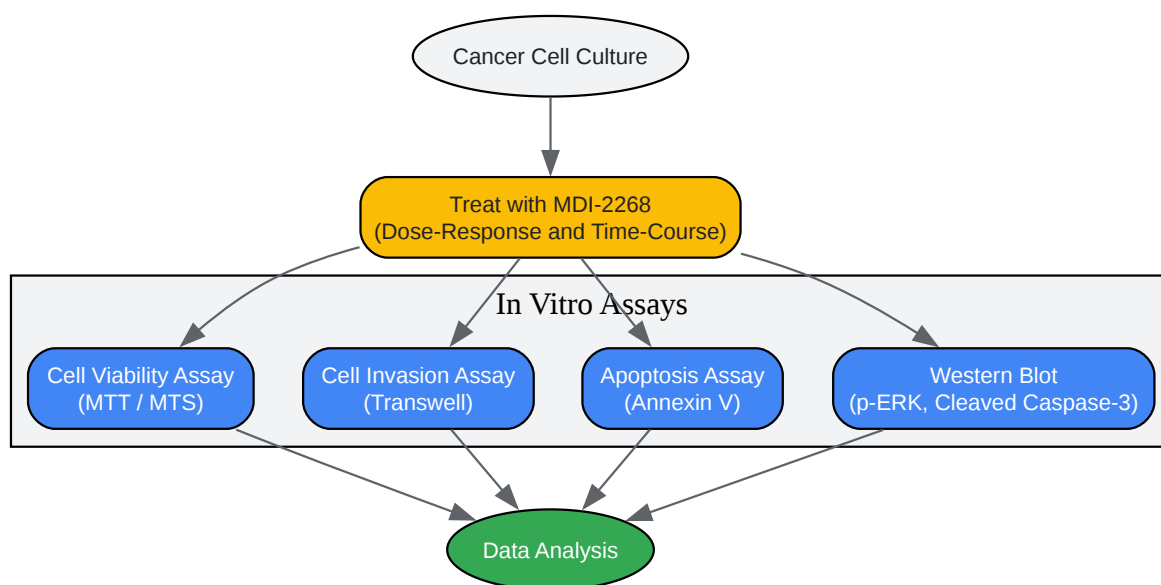
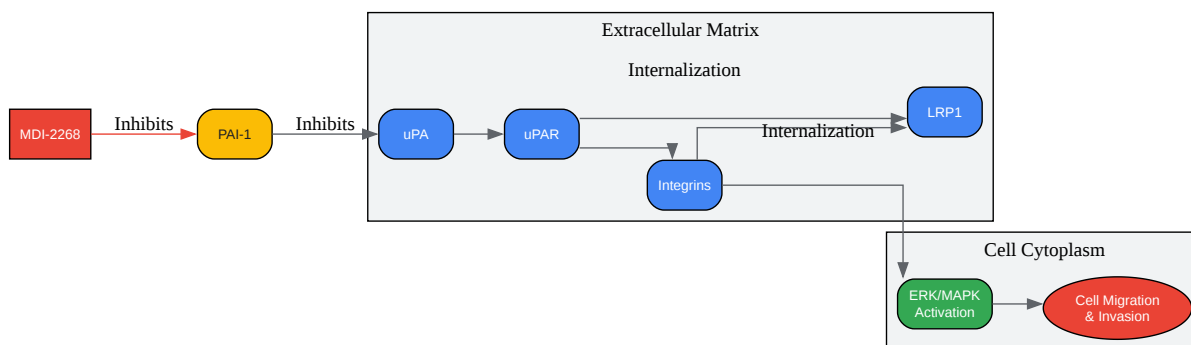
While specific dosage optimization for MDI-2268 in every cell line is recommended, the following table provides a summary of effective concentrations of other PAI-1 inhibitors in various cancer cell lines, which can serve as a starting point for designing experiments with MDI-2268.

PAI-1 Inhibitor	Cell Line	Assay Type	Effective Concentration Range	Observed Effect
MDI-2268	Atg16l1 T300A organoids	Apoptosis Assay	1 mM	Reduced cleaved caspase 3
PAI-039	HT-1080	Cell Viability	IC50: 28.4 μ M	Inhibition of cell survival[1]
PAI-039	A549	Cell Viability	IC50: 35.7 μ M	Inhibition of cell survival[1]
PAI-039	HCT-116	Cell Viability	IC50: 32.4 μ M	Inhibition of cell survival[1]
PAI-039	MDA-MB-231	Cell Viability	IC50: 61.5 μ M	Inhibition of cell survival[1]
Tiplaxtinin	T24, UM-UC-14	Apoptosis Assay	30 - 50 μ mol/L	Induction of apoptosis[2]

Signaling Pathways and Experimental Workflows

PAI-1 Signaling Pathway

The following diagram illustrates the central role of PAI-1 in signaling pathways related to cell migration and invasion. MDI-2268, by inhibiting PAI-1, can block these downstream effects.



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References

- 1. Protumorigenic Activity of Plasminogen Activator Inhibitor-1 Through an Antiapoptotic Function - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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